

# An In-depth Technical Guide to the Chemical Properties of Methyl 1-Cyanocyclohexanecarboxylate

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## Compound of Interest

Compound Name: *Methyl 1-cyanocyclohexanecarboxylate*

Cat. No.: *B1338651*

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## Introduction

**Methyl 1-cyanocyclohexanecarboxylate** is a bifunctional organic compound incorporating both a nitrile and a methyl ester group attached to the same carbon of a cyclohexane ring. This unique structural arrangement imparts a range of chemical reactivities, making it a potentially valuable building block in organic synthesis and medicinal chemistry. This guide provides a comprehensive overview of its chemical properties, drawing upon available data and knowledge from closely related structural analogs due to the limited specific experimental data for the title compound.

## Chemical and Physical Properties

Quantitative experimental data for **methyl 1-cyanocyclohexanecarboxylate** is not readily available in the public domain. The information presented below is based on supplier data and predicted values. It is strongly recommended that these properties be determined experimentally before any large-scale use.

Property	Value	Source
CAS Number	58920-80-2	[1]
Molecular Formula	C <sub>9</sub> H <sub>13</sub> NO <sub>2</sub>	[1]
Molecular Weight	167.21 g/mol	[1]
Boiling Point	Not available	[1]
Melting Point	Not available	[1]
Density	Not available	[1]
SMILES	<chem>COC(=O)C1(C#N)CCCCC1</chem>	[1]
InChIKey	PVFHKRCUWUPRFA-UHFFFAOYSA-N	[1]

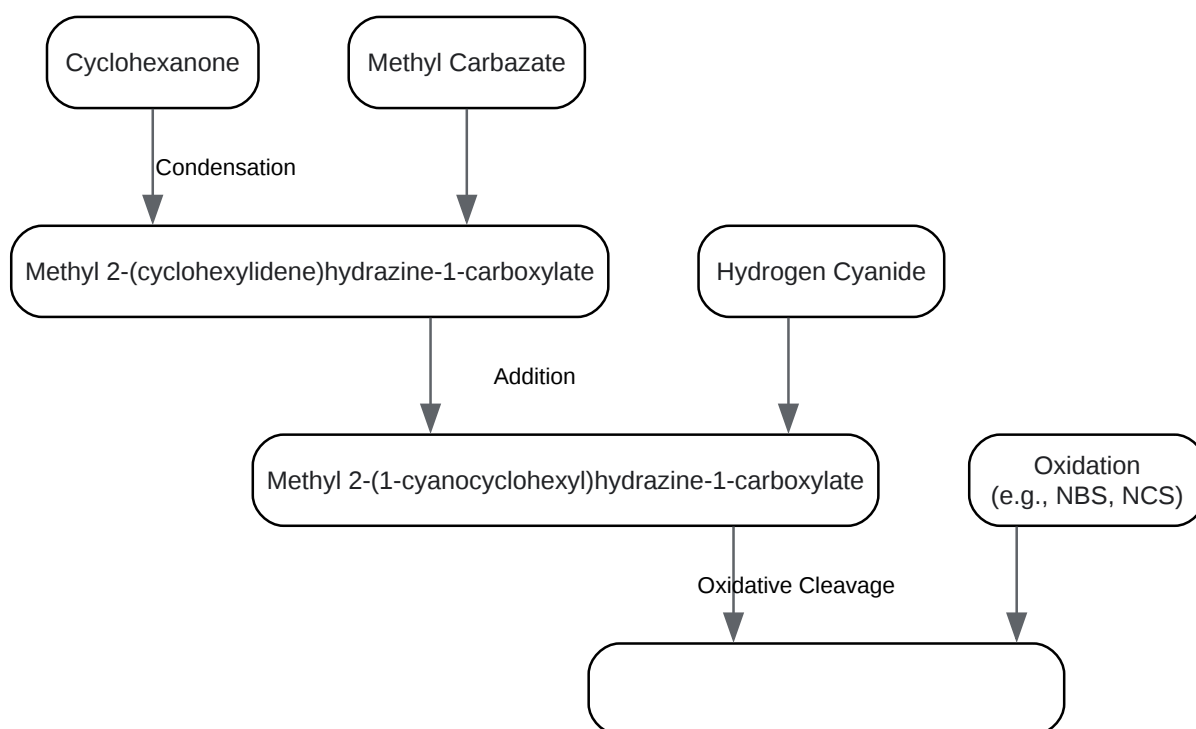
## Synthesis and Reactivity

While specific experimental protocols for the synthesis of **methyl 1-cyanocyclohexanecarboxylate** are not detailed in the available literature, its structure suggests plausible synthetic routes based on established organic chemistry principles.

## Proposed Synthesis

A likely synthetic pathway involves the reaction of cyclohexanone with a cyanide source and a methyl cyanoformate or a similar reagent. A more elaborated potential synthesis can be inferred from the preparation of cyclohexanecarbonitrile, which involves the formation of a key intermediate, methyl 2-(1-cyanocyclohexyl)hydrazinecarboxylate.

Potential Synthetic Workflow:



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Caption: Proposed synthesis of **methyl 1-cyanocyclohexanecarboxylate**.

## Chemical Reactivity

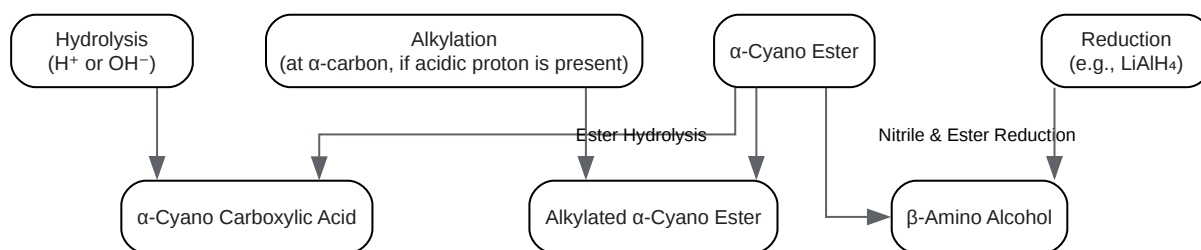
The reactivity of **methyl 1-cyanocyclohexanecarboxylate** is dictated by the presence of the nitrile and ester functional groups, as well as the quaternary carbon to which they are attached.

- **Hydrolysis:** The ester and nitrile groups can be hydrolyzed under acidic or basic conditions. Mild acidic hydrolysis would likely selectively hydrolyze the ester to the corresponding carboxylic acid, while more vigorous conditions could lead to the hydrolysis of both functional groups to yield 1-carboxycyclohexanecarboxylic acid.
- **Reduction:** The nitrile group can be reduced to a primary amine using reducing agents such as lithium aluminum hydride ( $\text{LiAlH}_4$ ) or through catalytic hydrogenation. The ester group can also be reduced to a primary alcohol with strong reducing agents like  $\text{LiAlH}_4$ .
- **Alkylation:** The carbon atom alpha to both the nitrile and the ester group is not acidic as it is a quaternary carbon. Therefore, direct deprotonation and subsequent alkylation at this

position is not feasible.

- Decarboxylation: While not a direct reaction of the title compound, if the ester were to be converted to a  $\beta$ -keto ester, a subsequent Krapcho decarboxylation could be a relevant transformation.

#### Key Reactions of $\alpha$ -Cyano Esters:



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Caption: General reactivity of  $\alpha$ -cyano esters.

## Potential Biological Activity

Specific studies on the biological activity of **methyl 1-cyanocyclohexanecarboxylate** have not been identified. However, the broader class of cyclohexane derivatives, including those containing nitrile functionalities, has been investigated for various biological activities.

Several studies have reported that functionally substituted cyclohexane derivatives exhibit antimicrobial properties against a range of bacteria. These compounds have shown activity against both Gram-positive and Gram-negative bacteria. The mechanism of action for some of these derivatives is thought to involve disruption of the bacterial cell membrane.

Given these findings, it is plausible that **methyl 1-cyanocyclohexanecarboxylate** could exhibit some level of antimicrobial activity. However, dedicated biological screening is necessary to confirm this and to determine its potency and spectrum of activity.

## Spectroscopic Data

No experimental spectroscopic data (NMR, IR, MS) for **methyl 1-cyanocyclohexanecarboxylate** has been found in the reviewed literature. For researchers planning to synthesize or work with this compound, the following characteristic spectral features would be expected:

- $^1\text{H}$  NMR: Signals corresponding to the methyl ester protons (a singlet around 3.7 ppm) and the protons of the cyclohexane ring (a series of multiplets in the upfield region).
- $^{13}\text{C}$  NMR: Resonances for the nitrile carbon, the ester carbonyl carbon, the quaternary carbon, the methyl ester carbon, and the carbons of the cyclohexane ring.
- IR Spectroscopy: Characteristic absorption bands for the nitrile  $\text{C}\equiv\text{N}$  stretch (around  $2240\text{ cm}^{-1}$ ) and the ester  $\text{C}=\text{O}$  stretch (around  $1740\text{ cm}^{-1}$ ).
- Mass Spectrometry: The molecular ion peak ( $\text{M}^+$ ) at  $m/z = 167$ , along with fragmentation patterns corresponding to the loss of the methoxy group, the cyano group, and cleavage of the cyclohexane ring.

## Safety and Handling

Specific safety data for **methyl 1-cyanocyclohexanecarboxylate** is not available. Based on the properties of similar compounds, it should be handled with care in a well-ventilated laboratory, and appropriate personal protective equipment (gloves, safety glasses) should be worn.

## Conclusion

**Methyl 1-cyanocyclohexanecarboxylate** is a compound with interesting synthetic potential due to its dual functionality. While specific experimental data on its physical properties, synthesis, and biological activity are currently lacking, this guide provides a solid foundation based on the known chemistry of related compounds. Further research into this molecule is warranted to fully elucidate its properties and explore its potential applications in organic synthesis and drug discovery.

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## References

- 1. chemsynthesis.com [chemsynthesis.com]
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